

Navigating the Safe Handling and Application of Niacin-15N,13C3: A Technical Guide

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Compound of Interest

Compound Name: Niacin-15N,13C3

Cat. No.: B12394297

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and application of **Niacin-15N,13C3**, a stable isotopically labeled form of Niacin (Vitamin B3). While this document focuses on the labeled compound, the safety and handling protocols are based on the well-established data for unlabeled Niacin (Nicotinic Acid) and Nicotinamide, as isotopically labeled compounds generally exhibit the same chemical and biological properties as their unlabeled counterparts.[1] **Niacin-15N,13C3** is primarily utilized as an internal standard in quantitative analyses by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS), and as a tracer in metabolic research.[2]

Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **Niacin-15N,13C3** is not readily available, the hazard profile of Niacin provides a reliable reference. Niacin is generally considered hazardous and can cause skin, eye, and respiratory irritation.[3][4] Ingestion of large amounts may also be hazardous.[4]

Hazard Identification

GHS Classification:

- Serious Eye Damage/Eye Irritation (Category 2A)

- Skin Irritation
- May cause respiratory irritation

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.
- Ingestion: Hazardous in case of ingestion. High doses of nicotinic acid can lead to skin flushing, characterized by redness, burning, tingling, and itching.
- Skin Contact: Causes skin irritation, which can manifest as itching, scaling, or reddening.
- Eye Contact: Causes serious eye irritation, characterized by redness, watering, and itching.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure. The following table summarizes the recommended procedures.

| Exposure Route | First Aid Measures |
|----------------|--|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Do not use an eye ointment. Seek immediate medical attention. |
| Skin Contact | Immediately wash skin with non-abrasive soap and plenty of water. Remove contaminated clothing. If irritation develops, seek medical attention. For serious contact, wash with disinfectant soap and cover with an anti-bacterial cream. |
| Inhalation | Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Loosen tight clothing. Clean mouth with water. Seek immediate medical attention. |

Fire and Explosion Hazard Data

Niacin may be combustible at high temperatures.

| Parameter | Data |
|----------------------------------|--|
| Flammability | May be combustible at high temperature. |
| Products of Combustion | Carbon oxides (CO, CO ₂), nitrogen oxides (NO, NO ₂). |
| Fire Fighting Media | Use DRY chemical powder for small fires. For large fires, use water spray, fog, or foam. Do not use a water jet. |
| Special Fire Fighting Procedures | Wear a self-contained breathing apparatus (SCBA) and full protective gear. |

Handling and Storage

Proper handling and storage procedures are essential to ensure the safety of personnel and maintain the integrity of the product.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.

| Protection Type | Recommendations |
|------------------------|---|
| Eye/Face Protection | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. |
| Skin Protection | Wear suitable gloves and protective clothing to prevent skin exposure. |
| Respiratory Protection | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. |
| Body Protection | Choose body protection according to the amount and concentration of the dangerous substance at the workplace. |

Safe Handling and Storage Practices

| Aspect | Procedure |
|-------------------|--|
| Handling | Avoid contact with skin and eyes. Do not breathe dust. Handle in accordance with good industrial hygiene and safety practices. Wash hands thoroughly after handling. |
| Storage | Keep container tightly closed. Store in a cool, dry, and well-ventilated area. Store at room temperature away from light and moisture. |
| Incompatibilities | Strong oxidizing agents. |

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Niacin.

| Property | Value |
|------------------|---|
| Molecular Weight | 123.11 g/mol (unlabeled) / 126.10 g/mol (labeled) |
| Appearance | Off-white powder/solid. |
| Melting Point | 236 - 239 °C / 456.8 - 462.2 °F. |
| Solubility | Partially soluble in cold water. 17 g/L (20°C). |
| Specific Gravity | 1.473 (Water = 1). |
| Vapor Density | 4.2 (Air = 1). |

Toxicological Information

The primary toxicological concern for Niacin is its irritant properties.

| Toxicity Metric | Value | Species |
|----------------------------------|------------------|---------|
| Acute Oral Toxicity (LD50) | 7000 mg/kg | Rat |
| Acute Inhalation Toxicity (LC50) | > 3.8 mg/L (4 h) | Rat |
| Acute Dermal Toxicity (LD50) | > 2000 mg/kg | Rat |

Chronic Effects: Repeated or prolonged inhalation of dust may lead to chronic respiratory irritation.

Experimental Protocols

Niacin-15N,13C3 is an ideal internal standard for isotope dilution mass spectrometry, a technique that provides high accuracy and precision in quantitative analysis. Below is a representative experimental protocol for the quantification of Niacin in a biological matrix (e.g., plasma) using LC-MS/MS.

Sample Preparation (Protein Precipitation)

- Thaw frozen plasma samples at room temperature.
- Vortex the samples to ensure homogeneity.
- To a 200 µL aliquot of plasma, add a known concentration of **Niacin-15N,13C3** internal standard solution.
- Add 500 µL of acetonitrile to precipitate the proteins.
- Vortex the mixture vigorously for 1 minute.
- Centrifuge the samples at high speed (e.g., 10,000 x g) for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen.

- Reconstitute the residue in a suitable volume of the mobile phase.
- The sample is now ready for LC-MS/MS analysis.

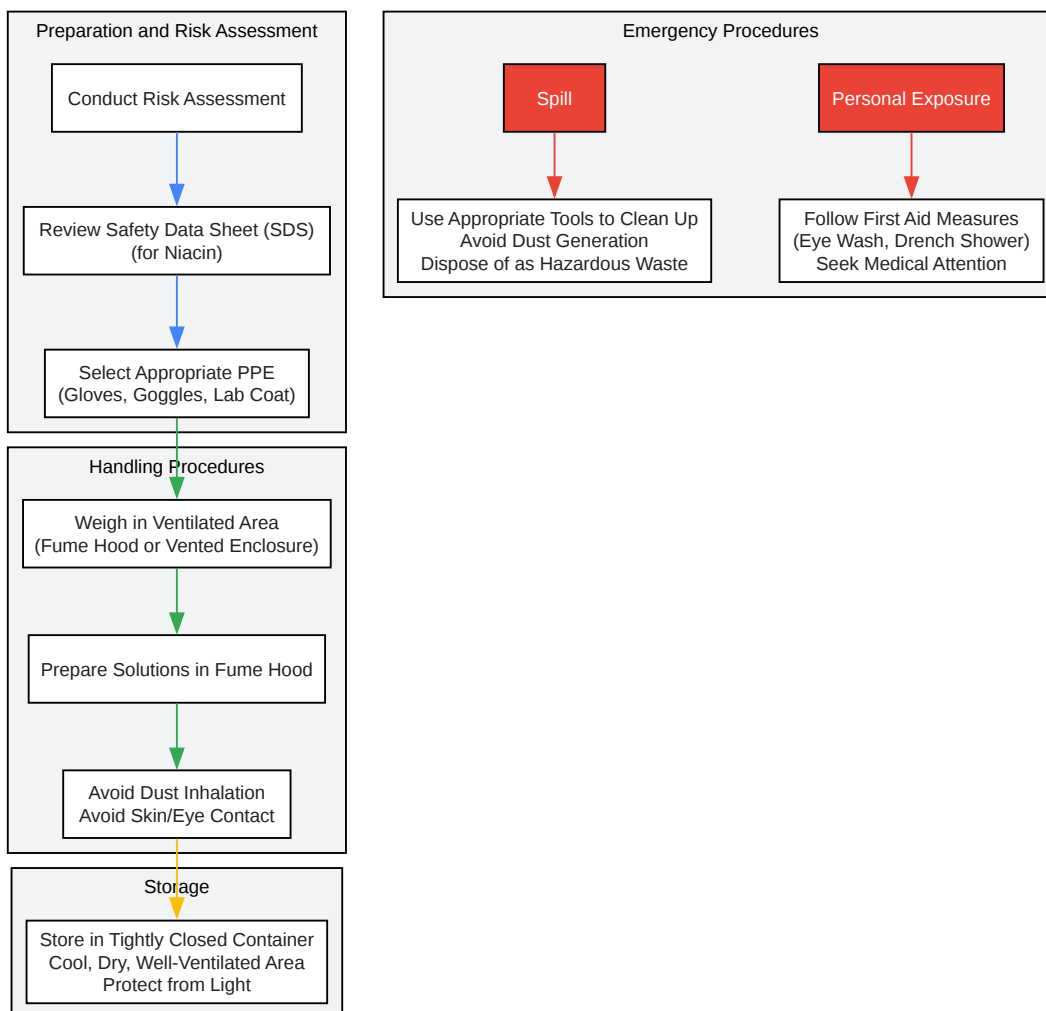
LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A reversed-phase C8 or C18 column is typically used for separation.
 - Mobile Phase: An isocratic or gradient elution with a mixture of an aqueous buffer (e.g., 0.1% formic acid or 2 mM ammonium acetate in water) and an organic solvent (e.g., methanol or acetonitrile).
 - Flow Rate: A typical flow rate is between 0.2 and 1 mL/min.
 - Injection Volume: 10-40 μ L.
- Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in positive or negative ion mode.
 - Detection: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. The mass spectrometer is set to monitor the specific precursor-to-product ion transitions for both the unlabeled Niacin and the **Niacin-15N,13C3** internal standard.

Visualizations

Safety and Handling Workflow

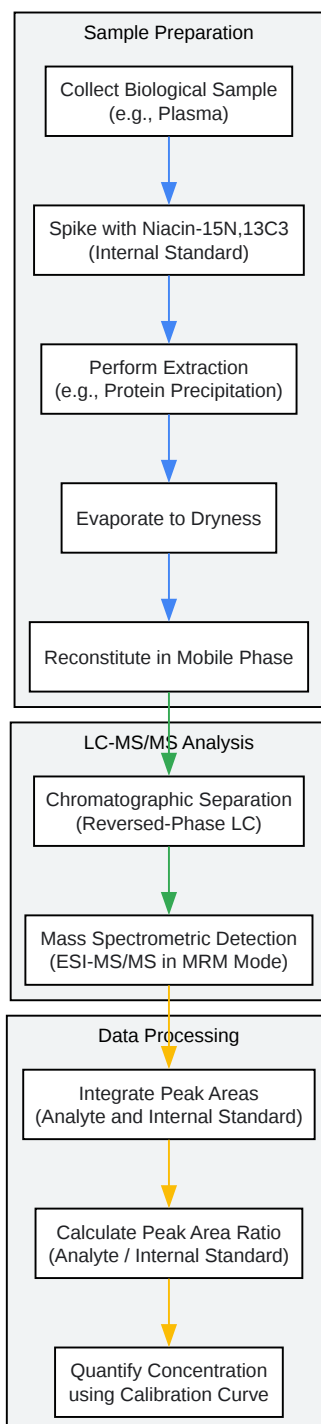
Safety and Handling Workflow for Niacin-15N,13C3

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Caption: A flowchart illustrating the key safety and handling procedures for **Niacin-15N,13C3**.

Experimental Workflow for Quantification

Experimental Workflow for Niacin Quantification using Niacin-15N,13C3 Internal Standard



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